

Techniques for Assessing Apoptosis in Cells Treated with Antitumor Agent-53

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Compound of Interest

Compound Name: Antitumor agent-53

Cat. No.: B12417813

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Application Note & Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction

Apoptosis, or programmed cell death, is a crucial physiological process for maintaining tissue homeostasis. Its dysregulation is a hallmark of many diseases, including cancer. Antitumor therapies often aim to induce apoptosis in cancer cells. Therefore, the accurate assessment of apoptosis is fundamental in the development and evaluation of novel anticancer agents like **Antitumor agent-53**. This document provides detailed protocols for key assays used to quantify and characterize the apoptotic response of cells to treatment.

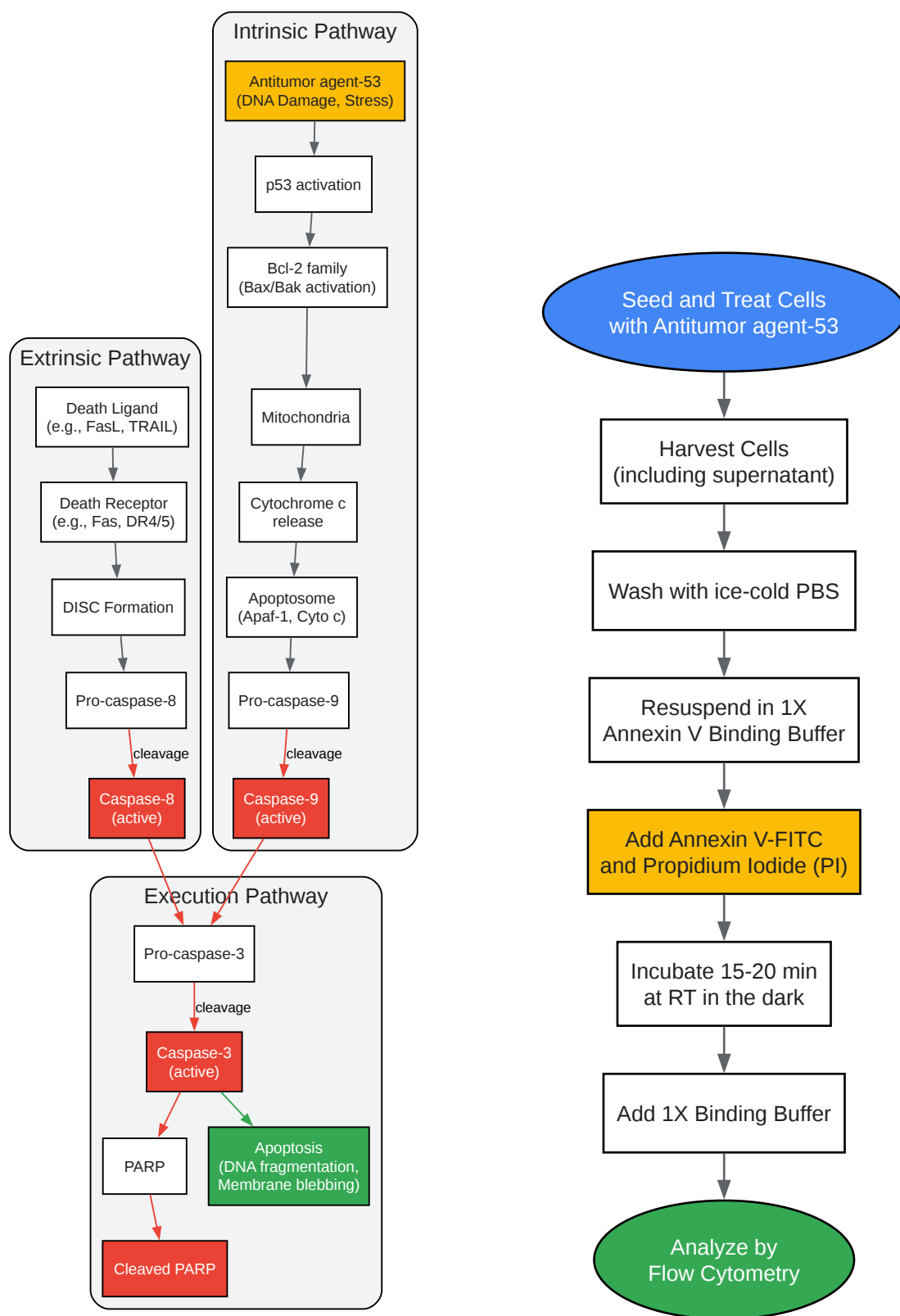
The primary methods covered here are:

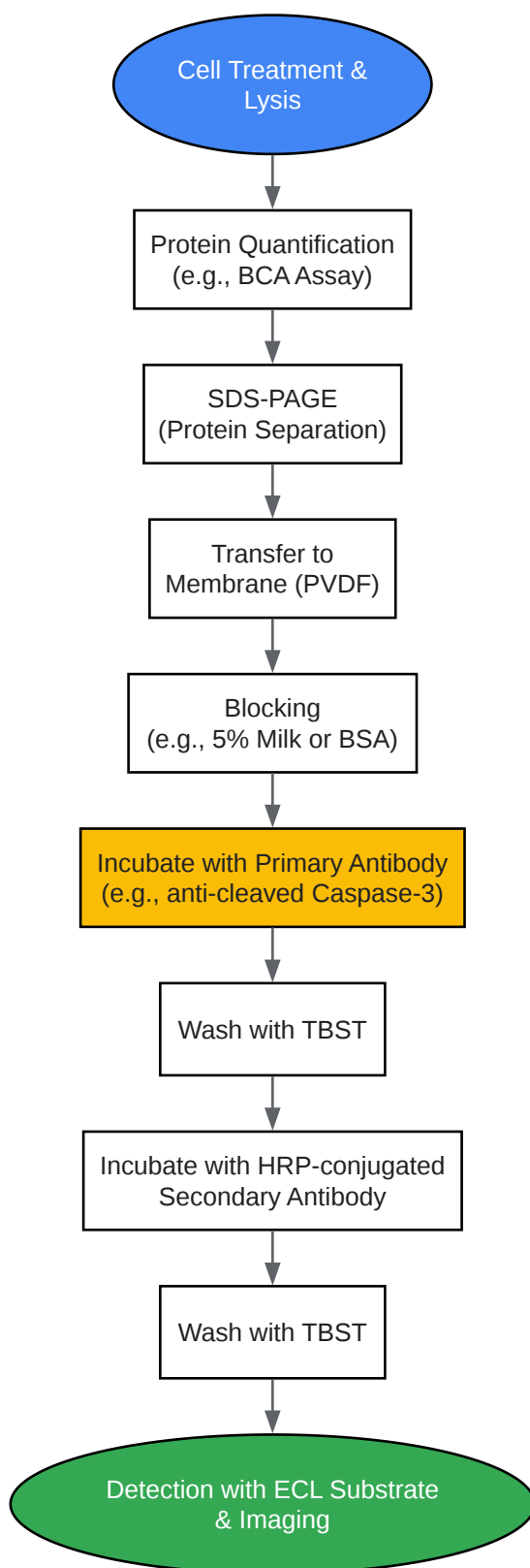
- Annexin V/Propidium Iodide (PI) Staining: Detects early and late-stage apoptosis through plasma membrane changes.
- TUNEL (Terminal deoxynucleotidyl transferase dUTP Nick-End Labeling) Assay: Identifies DNA fragmentation, a hallmark of late-stage apoptosis.
- Caspase Activity Assays: Measures the activity of executioner caspases (e.g., caspase-3/7), which are key mediators of the apoptotic cascade.

- Western Blotting for Apoptosis Markers: Detects changes in the expression and cleavage of key apoptosis-related proteins.

Apoptotic Signaling Pathways

Successful induction of apoptosis by an antitumor agent typically involves the activation of either the intrinsic (mitochondrial) or extrinsic (death receptor) pathway, both of which converge on the activation of executioner caspases.





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